

Application Notes and Protocols for GSK269962A in 3D Organoid Culture Systems

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Compound of Interest

Compound Name: GSK269962A

Cat. No.: B1339534

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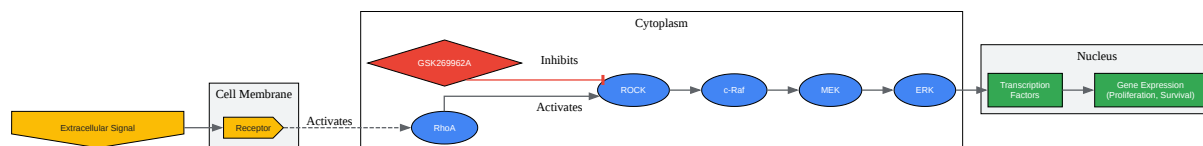
Introduction

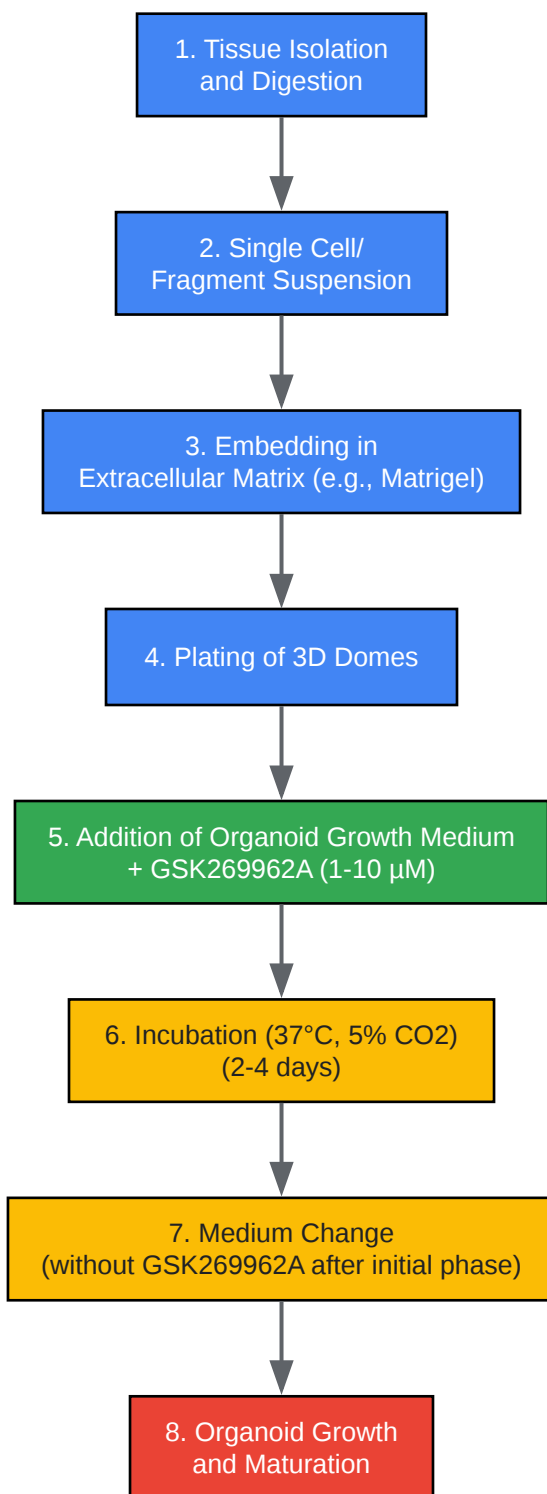
GSK269962A is a potent and selective inhibitor of Rho-associated coiled-coil containing protein kinases (ROCK1 and ROCK2). The ROCK signaling pathway plays a crucial role in various cellular processes, including cell adhesion, migration, proliferation, and apoptosis. In the context of 3D organoid culture, inhibition of the ROCK pathway is often critical for cell survival, particularly during the initial establishment phase from single cells or small tissue fragments, by preventing anoikis (a form of programmed cell death induced by detachment from the extracellular matrix). These application notes provide detailed protocols and guidelines for the use of **GSK269962A** in 3D organoid culture systems, enabling researchers to leverage its pro-survival effects for robust organoid generation and maintenance.

Mechanism of Action

GSK269962A primarily functions by inhibiting the kinase activity of ROCK1 and ROCK2. This inhibition prevents the phosphorylation of downstream ROCK substrates, thereby disrupting the signaling cascade that leads to actin cytoskeleton reorganization and increased cell contractility. In some cellular contexts, such as acute myeloid leukemia (AML), **GSK269962A** has been shown to block the ROCK1/c-Raf/ERK signaling pathway, leading to cell cycle arrest and apoptosis. However, in the context of organoid initiation, its primary role is to promote cell survival.

Signaling Pathway Diagram





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